

# A Comprehensive Toxicological Profile of Propisochlor (CAS 86763-47-5)

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## Compound of Interest

Compound Name: 2-Chloro-N-(2-isopropyl-6-methylphenyl)acetamide

Cat. No.: B1605290

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

Propisochlor (CAS No. 86763-47-5) is a selective, pre-emergence aniline herbicide used to control annual grasses and some broad-leaved weeds in various crops, including maize, soybeans, and sunflowers.[1] Its mode of action involves the inhibition of protein synthesis in germinating plants.[1] This guide provides a comprehensive overview of the toxicological data for Propisochlor, compiled and synthesized from authoritative sources to support risk assessment and safety evaluations in research and development settings.

## Chemical and Physical Properties

Property	Value	Source
Chemical Name	2-Chloro-N-(2-ethyl-6-methylphenyl)-N-(isopropoxymethyl)acetamide	[1][2]
Molecular Formula	C15H22ClNO2	[2][3]
Molecular Weight	283.79 g/mol	[2][3]
Appearance	Pure: Colorless liquid; Technical: Brown or amber-colored viscous liquid	[4][5]
Water Solubility	184 mg/L at 20-25°C	[4][5]
Melting Point	21.6 °C	[5]

## Toxicological Profile

### Acute Toxicity

Propisochlor is classified as harmful if swallowed and harmful in contact with skin.[6][7][8] The available data on acute toxicity are summarized below.

Route	Species	Value	Classification	Source
Oral	Rat	LD50: 2290 - 3433 mg/kg	Harmful if swallowed	[1][5][6]
Dermal	Rat/Rabbit	LD50: >2000 mg/kg	Harmful in contact with skin	[1][5][6][9]
Inhalation	Rat	LC50 (4h): >5.0 mg/L	Not classified as acutely toxic by inhalation	[1][6]

- Expert Insight: The LD50 values indicate moderate acute toxicity via the oral route and low toxicity via the dermal route. The high LC50 value suggests that acute toxicity from inhalation is unlikely under normal conditions of use.

## Skin and Eye Irritation

There are some conflicting reports regarding the irritation potential of Propisochlor.

- **Skin Irritation:** Most sources indicate that Propisochlor is non-irritating or causes temporary/mild irritation to the skin.[1][4][5] However, prolonged contact may still cause irritation.[6]
- **Eye Irritation:** The data on eye irritation is more varied. Some studies in rabbits report it as non-irritating, while others classify it as a moderate or serious eye irritant, causing symptoms like stinging, tearing, redness, and swelling.[1][4][6][10] Given the potential for serious eye irritation, appropriate eye protection is crucial when handling this substance.[6][7]

## Sensitization

Propisochlor is considered a skin sensitizer.[1][11] The Buehler test on guinea pigs indicated its potential to cause an allergic skin reaction.[1] Therefore, individuals with known sensitivities should avoid direct contact.

## Genotoxicity and Carcinogenicity

- **Genotoxicity:** The available data suggests that Propisochlor is not genotoxic.[1] No evidence of mutagenicity was found in the Ames test.[12]
- **Carcinogenicity:** Propisochlor is not considered to be a carcinogen by major regulatory bodies such as IARC, ACGIH, NTP, or OSHA.[6]

## Reproductive and Developmental Toxicity

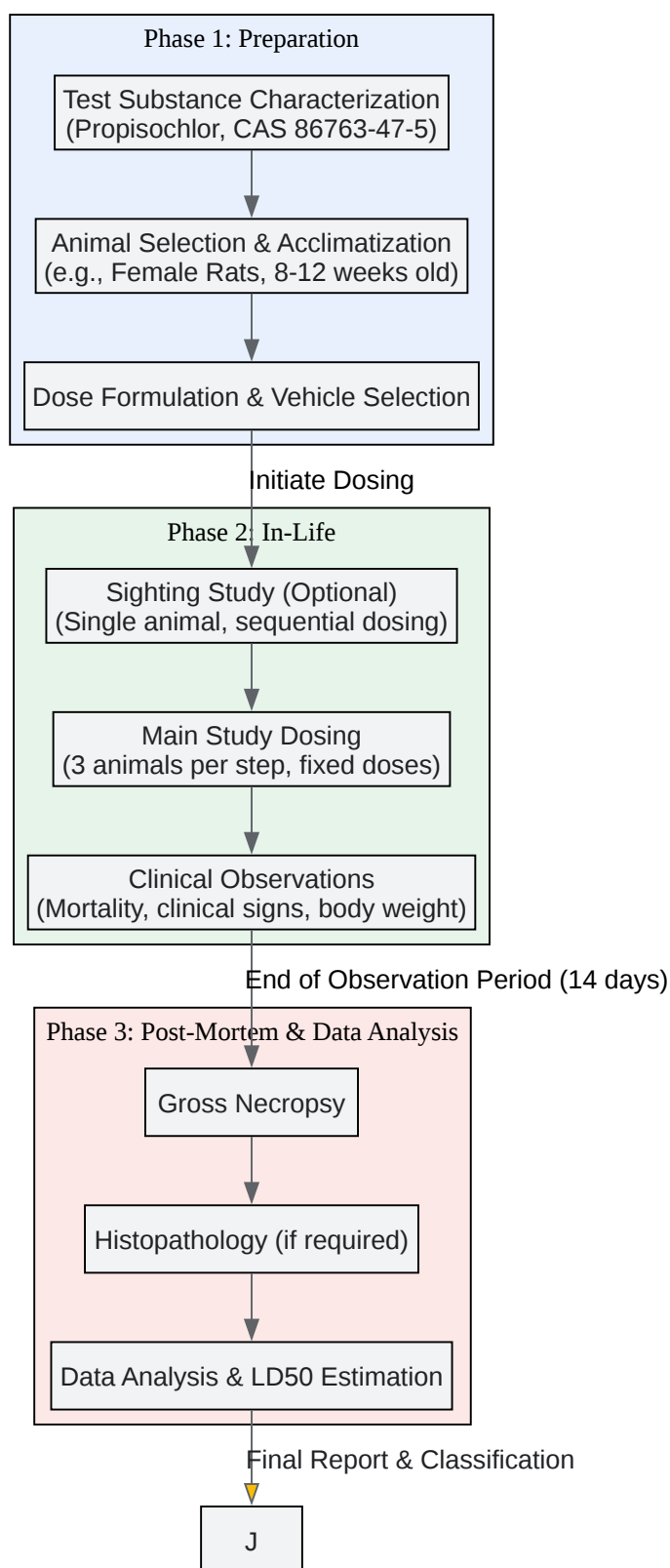
Existing data indicates that Propisochlor is not expected to cause reproductive or developmental effects.[6] Animal testing did not show any effects on fertility.[13] One computational analysis using a QSAR model for developmental toxicity also classified it as a non-developmental toxicant.[14]

## Specific Target Organ Toxicity (STOT)

Propisochlor is not classified for specific target organ toxicity following single or repeated exposure.[6]

## Experimental Protocols: A Conceptual Workflow

The following diagram illustrates a generalized workflow for an acute oral toxicity study, a fundamental test in toxicological assessment, based on OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).



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